

# Anisyl propionate chemical properties and structure

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Compound of Interest		
Compound Name:	Anisyl propionate	
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Anisyl propionate, a compound with significant applications in the flavor and fragrance industries, possesses a unique combination of chemical and physical properties. This technical guide provides an in-depth overview of its chemical structure, core properties, and relevant experimental methodologies for its synthesis and analysis, tailored for researchers, scientists, and professionals in drug development.

### **Chemical Structure and Identification**

**Anisyl propionate**, systematically known as (4-methoxyphenyl)methyl propanoate, is an ester derived from anisyl alcohol and propionic acid.[1][2][3] Its structure consists of a p-methoxybenzyl group attached to the oxygen atom of a propionate group.

#### Key Identifiers:

- IUPAC Name: (4-methoxyphenyl)methyl propanoate[3]
- Synonyms: p-Methoxybenzyl propionate, Anisyl propanoate[2][3]
- CAS Number: 7549-33-9[3]
- Molecular Formula: C<sub>11</sub>H<sub>14</sub>O<sub>3</sub>[3][4]
- SMILES: CCC(=O)OCc1ccc(OC)cc1[5]
- InChI: 1S/C11H14O3/c1-3-11(12)14-8-9-4-6-10(13-2)7-5-9/h4-7H,3,8H2,1-2H3[5]



InChlKey: YWIJRJQYADFRTL-UHFFFAOYSA-N[3]

Caption: Chemical structure of (4-methoxyphenyl)methyl propanoate.

## **Core Chemical and Physical Properties**

**Anisyl propionate** is a colorless to slightly yellow liquid.[1][2][4] It is characterized by a sweet, fruity, and floral odor, often with vanilla-like notes.[1][2][4] The quantitative properties of **anisyl propionate** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	194.23 g/mol	[4]
Boiling Point	277 °C (at 760 mmHg)	[1][4]
Density	1.070 - 1.086 g/mL at 25 °C	[1][4]
Refractive Index	1.505 - 1.510 at 20 °C	[1][4]
Solubility	Insoluble in water, glycerol, and propylene glycol; Soluble in organic solvents and oils.	[1][2][4]
Flash Point	> 93.3 °C (> 200.0 °F)	[6]
Vapor Pressure	0.01 mmHg at 25 °C	[6]
XLogP3	2.7	[4]

# **Experimental Protocols Enzymatic Synthesis of Anisyl Propionate**

A green and efficient method for the synthesis of **anisyl propionate** involves the direct esterification of anisyl alcohol with propionic acid, catalyzed by Novozym 435 (lipase B from Candida antarctica).[7] This biocatalytic approach offers high yields under mild reaction conditions.[7]

Materials and Equipment:

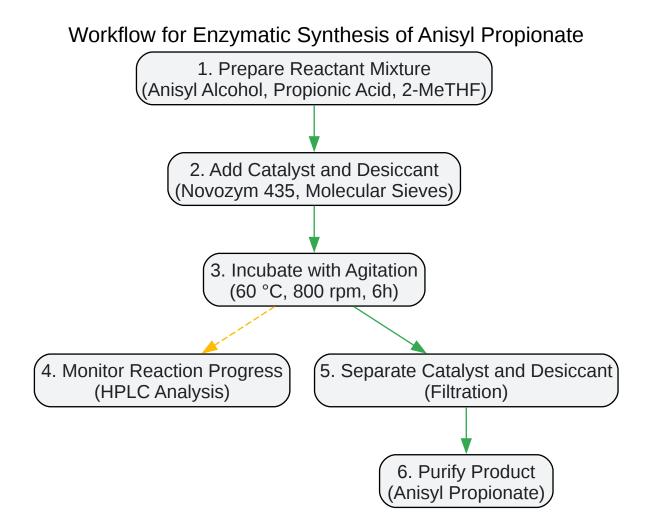


- Anisyl alcohol
- Propionic acid
- Novozym 435
- · 2-Methyltetrahydrofuran (2-MeTHF) as solvent
- Molecular sieves
- · Orbital shaker
- High-Performance Liquid Chromatography (HPLC) system for analysis

#### Procedure:

- A solution of anisyl alcohol (e.g., 1000 mM) and propionic acid (2 equivalents) is prepared in 2-MeTHF.[7]
- Novozym 435 (e.g., 25 mg/mL) and molecular sieves (e.g., 100 mg/mL) are added to the reaction mixture.[7] The molecular sieves are crucial for removing the water produced during the esterification, which shifts the reaction equilibrium towards the product.[7]
- The reaction is carried out at a controlled temperature (e.g., 60 °C) with constant agitation (e.g., 800 rpm) for a specified duration (e.g., 6 hours).[7]
- The progress of the reaction is monitored by taking samples at regular intervals and analyzing them by HPLC.[7]
- Upon completion, the enzyme and molecular sieves are removed by filtration.[7]
- The final product, anisyl propionate, is purified from the reaction mixture.[7]





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Caption: Workflow for the enzymatic synthesis of anisyl propionate.

### **Analytical and Characterization Techniques**

The identity and purity of synthesized **anisyl propionate** are confirmed using standard analytical methods.

- High-Performance Liquid Chromatography (HPLC): HPLC is a key technique for monitoring the conversion of anisyl alcohol to **anisyl propionate** during the synthesis process.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectroscopy are
  used to definitively confirm the chemical structure of the purified ester.[7][8]



- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a standard method for the
  analysis of volatile compounds like anisyl propionate, allowing for both separation from
  other components and identification based on the mass spectrum.[3]
- Infrared (IR) Spectroscopy: IR spectroscopy can be employed to identify the characteristic functional groups present in the molecule, such as the ester carbonyl group.[3][4]

## Safety and Handling

Anisyl propionate is considered to be of low hazard when handled with standard industrial precautions.[9] It may cause mild skin or eye irritation in some individuals.[6][9] The material safety data sheet (MSDS) indicates that it may be harmful if swallowed and is harmful to aquatic life.[6][10]

**Recommended Handling Practices:** 

- Store in tightly closed containers in a cool, dry, and well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves and eye protection.[9]
- Use in a well-ventilated area to avoid inhalation of vapors.
- In case of a spill, use absorbents for cleanup and dispose of the waste in accordance with local regulations.[6][9]

### **Applications**

Anisyl propionate is primarily used as a synthetic flavoring agent and fragrance ingredient.[2] [4] It is utilized in small concentrations to impart or enhance vanilla, plum, and quince flavors in beverages, baked goods, and candies.[1][2] Its pleasant floral and fruity aroma also makes it a valuable component in various fragrance formulations.

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